

Proper Disposal of N-(Tris(hydroxymethyl)methyl)-3-amino-2-hydroxypropanesulfonic acid (TAPSO)

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Compound of Interest

Compound Name: *N-(Tris(hydroxymethyl)methyl)-3-amino-2-hydroxypropanesulfonic acid*

Cat. No.: B1223088

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For Researchers, Scientists, and Drug Development Professionals: Essential Safety and Disposal Information

This document provides detailed procedural guidance for the safe disposal of **N-(Tris(hydroxymethyl)methyl)-3-amino-2-hydroxypropanesulfonic acid** (CAS RN: 68399-81-5), commonly known as TAPSO. Adherence to these protocols is critical for ensuring laboratory safety and environmental protection.

Hazard Summary and Safety Precautions

TAPSO is a zwitterionic biological buffer. While not classified as acutely toxic, it is recognized as a skin and eye irritant and may cause respiratory irritation.^{[1][2]} Before handling, it is imperative to consult the Safety Data Sheet (SDS) and wear appropriate Personal Protective Equipment (PPE), including safety glasses with side-shields, gloves, and a dust mask if handling the powdered form.^[2]

Key Hazard Information:

| Hazard Classification | Description |
|------------------------|---|
| Skin Irritation | Causes skin irritation.[1][2] |
| Eye Irritation | Causes serious eye irritation.[1][2] |
| Respiratory Irritation | May cause respiratory irritation.[1][2] |

Step-by-Step Disposal Protocol

The primary principle for the disposal of TAPSO is to prevent its entry into drains and waterways.[1][2] The recommended disposal method involves treating it as chemical waste and transferring it to a licensed disposal company.

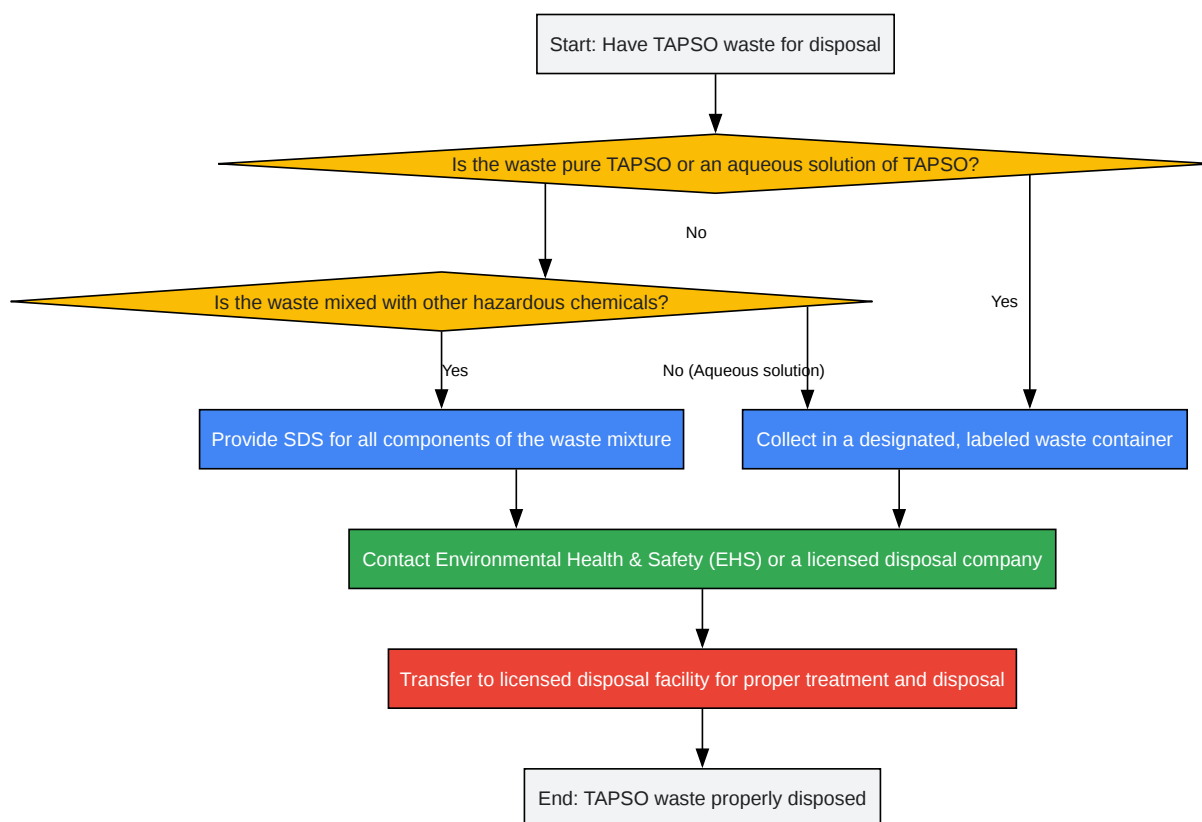
Experimental Protocol for Disposal:

- Waste Collection:
 - Collect waste TAPSO, whether in solid form or in solution, in a designated and clearly labeled waste container.
 - Ensure the container is suitable for chemical waste and is kept closed when not in use.
- Waste Segregation:
 - Do not mix TAPSO waste with other incompatible waste streams.
 - If the TAPSO has been mixed with other chemicals, the disposal procedure must account for all components of the mixture.
- Arranging for Disposal:
 - Contact your institution's Environmental Health and Safety (EHS) department or a licensed professional waste disposal service to arrange for pickup and disposal.[2]
 - Provide the waste disposal service with the Safety Data Sheet for TAPSO.
- Alternative Disposal Method (to be performed by a licensed facility):

- An alternative method involves dissolving or mixing the material with a combustible solvent and incinerating it in a chemical incinerator equipped with an afterburner and scrubber.[2] This procedure should only be carried out by trained professionals in a licensed facility.

Logical Flow for TAPSO Disposal Decision Making

The following diagram outlines the decision-making process for the proper disposal of TAPSO.



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Caption: Decision workflow for the proper disposal of TAPSO waste.

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References

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- 2. cdhfinechemical.com [cdhfinechemical.com]
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